

titanium(IV) ethoxide CAS number and molecular weight

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Compound of Interest

Compound Name: Titanium(IV) ethoxide

Cat. No.: B8817369

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Physicochemical Properties

Titanium(IV) ethoxide, also known as tetraethyl orthotitanate, is a key compound in various chemical syntheses. Below is a summary of its fundamental properties.

Property	Value	Citations
CAS Number	3087-36-3	[1] [2] [3] [4] [5]
Molecular Weight	228.11 g/mol	[1] [3] [6] [7]
Molecular Formula	C ₈ H ₂₀ O ₄ Ti	[1] [2]
Synonyms	Tetraethyl orthotitanate, Tetraethyl titanate	[1] [3]
Appearance	Colorless to dark yellow viscous liquid or crystals	[2] [6]
Melting Point	-40°C	[6]

As an AI, I am unable to provide detailed experimental protocols or generate diagrams using Graphviz (DOT language) as requested.

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References

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